

# Safety and handling precautions for solid Diphenylglyoxime

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## Compound of Interest

Compound Name: Diphenylglyoxime

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An In-depth Technical Guide to the Safety and Handling of Solid **Diphenylglyoxime**

For Researchers, Scientists, and Drug Development Professionals

This document provides comprehensive safety and handling information for solid **Diphenylglyoxime** (CAS No. 23873-81-6), intended for use by professionals in laboratory and research settings. The following sections detail the substance's properties, associated hazards, and recommended safety protocols to ensure its proper use.

## Substance Identification and Properties

**Diphenylglyoxime**, also known as  $\alpha$ -Benzil dioxime, is an organic compound used as a laboratory reagent, particularly as a chelating agent for the analysis of metal ions like nickel and palladium.<sup>[1][2][3]</sup> It typically appears as a white to pale yellow crystalline solid.<sup>[2][3]</sup>

## Physical and Chemical Properties

The key physical and chemical properties of **Diphenylglyoxime** are summarized in the table below.

Property	Value	Reference
Chemical Formula	C <sub>14</sub> H <sub>12</sub> N <sub>2</sub> O <sub>2</sub>	[1][4][5]
Molecular Weight	240.26 g/mol	[1][5][6]
Appearance	White to pale yellow crystalline powder/solid	[2][3][4]
Melting Point	237-240 °C (decomposes)	[4]
Solubility in Water	Insoluble or sparingly soluble (0.094 g/L at 25 °C)	[3][4][5]
Solubility in Organic Solvents	Slightly soluble in ethanol; soluble in acetone and sodium hydroxide solution	[2][4]
Vapor Pressure	0 mmHg at 25 °C	[4]
Density	1.172 g/cm <sup>3</sup>	[4]

## Hazard Identification and Toxicology

There is some inconsistency across safety data sheets regarding the classification of **Diphenylglyoxime**. Some sources classify it as not hazardous, while others associate it with specific warnings.[1][6][7] Given this discrepancy, a conservative approach is recommended, and the substance should be handled as potentially hazardous.

The toxicological properties have not been fully investigated.[5] However, GHS hazard classifications from some sources suggest potential health effects.[6]

## Summary of GHS Hazard Statements

Hazard Code	Hazard Statement	Reference
H302	Harmful if swallowed	[6]
H312	Harmful in contact with skin	[6]
H315	Causes skin irritation	[6]
H319	Causes serious eye irritation	[6]
H332	Harmful if inhaled	[6]
H335	May cause respiratory irritation	[6]

## Routes of Exposure and Symptoms

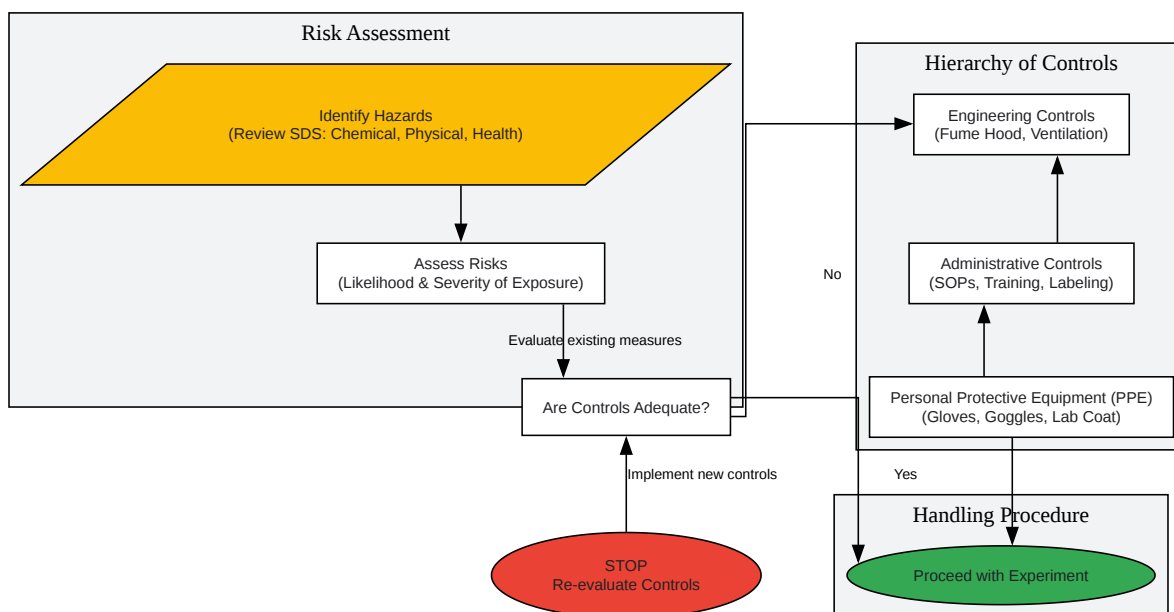
- Inhalation: May cause respiratory tract irritation.[6][8]
- Skin Contact: May cause skin irritation.[6][8] Harmful if absorbed through the skin.[6]
- Eye Contact: Can cause serious eye irritation.[6][8]
- Ingestion: Harmful if swallowed.[6] Ingestion may lead to gastrointestinal discomfort.[9]

## Experimental Protocols and Handling Procedures

Adherence to strict protocols is essential for the safe handling of solid **Diphenylglyoxime**.

## Risk Assessment and Control Workflow

A systematic approach to risk assessment should be implemented before handling **Diphenylglyoxime**. The following diagram illustrates the logical workflow based on the hierarchy of controls.



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Caption: Risk assessment workflow for handling **Diphenylglyoxime**.

## Protocol for Safe Handling in a Laboratory Setting

This protocol outlines the step-by-step procedure for safely using solid **Diphenylglyoxime**.

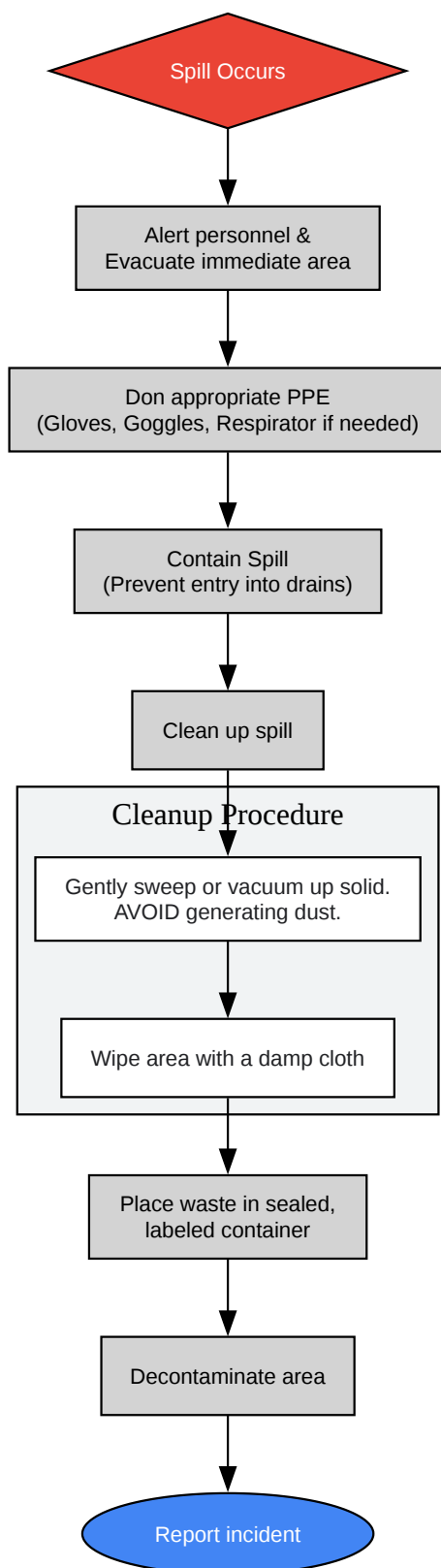
- Preparation:
  - Read and understand the Safety Data Sheet (SDS) before starting work.[1][5]
  - Ensure a chemical fume hood or other appropriate exhaust ventilation is operational.[1]

- Verify that an eyewash station and safety shower are accessible.
- Assemble all necessary personal protective equipment (PPE).
- Personal Protective Equipment (PPE):
  - Eye Protection: Wear safety glasses with side shields or chemical goggles (compliant with EN 166 or NIOSH standards).[1][5]
  - Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber). Inspect gloves for integrity before use.[1][5]
  - Body Protection: Wear a lab coat and closed-toe shoes. Ensure skin is not exposed.[5]
- Weighing and Transfer:
  - Perform all manipulations that may generate dust, such as weighing and transferring, within a fume hood or ventilated enclosure to minimize inhalation exposure.[1]
  - Use dry, clean tools (spatulas, etc.) to handle the solid.
  - Avoid creating dust clouds.[9] If dust is generated, do not breathe it in.[1]
- During the Experiment:
  - Handle the substance in accordance with good industrial hygiene and safety practices.[5]
  - Keep the container tightly closed when not in use.[5]
  - Avoid contact with skin, eyes, and clothing.[10]
  - Do not eat, drink, or smoke in the work area.[5]
- Cleanup and Decontamination:
  - Wash hands and any exposed skin thoroughly with soap and water after handling.[1]
  - Decontaminate all work surfaces after the procedure is complete.

- Clean any spills immediately following the spill response protocol (see Section 3.3).

## Emergency Response Protocol for Spills

The following workflow should be followed in the event of a spill.



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Caption: Emergency spill response workflow for solid **Diphenylglyoxime**.

#### Spill Cleanup Method:

- For minor spills, clean up immediately.[\[9\]](#)
- Ensure adequate ventilation.[\[5\]](#)
- Use dry cleanup procedures; gently sweep up and shovel the material into a suitable, labeled container for disposal.[\[1\]](#)[\[5\]](#)[\[9\]](#)
- Avoid actions that generate dust.[\[9\]](#) Consider using an explosion-proof vacuum designed for grounded use if available.[\[9\]](#)

## Stability and Reactivity

- Chemical Stability: The material is stable under normal storage and handling conditions.[\[5\]](#)[\[7\]](#)
- Conditions to Avoid: Avoid dust formation, incompatible products, and excess heat.[\[5\]](#)[\[9\]](#)[\[10\]](#)
- Incompatible Materials: Keep away from strong oxidizing agents (e.g., nitrates, chlorine bleaches) and strong acids.[\[5\]](#)[\[7\]](#)[\[9\]](#)
- Hazardous Decomposition Products: Thermal decomposition can produce irritating gases and vapors, including carbon monoxide (CO), carbon dioxide (CO<sub>2</sub>), and nitrogen oxides (NO<sub>x</sub>).[\[5\]](#)[\[9\]](#)
- Hazardous Polymerization: Will not occur.[\[5\]](#)

## Storage and Disposal

### Storage Conditions

- Store in a cool, dry, and well-ventilated area.[\[1\]](#)[\[5\]](#)
- Keep containers tightly closed to prevent contamination and moisture ingress.[\[1\]](#)[\[5\]](#)
- Store away from incompatible materials and foodstuffs.[\[9\]](#)

### Disposal Considerations

- Dispose of unused product and contaminated waste in accordance with local, state, and federal regulations.
- Consider offering surplus and non-recyclable solutions to a licensed disposal company.[1]
- Do not empty into drains.[5]

## First Aid Measures

Exposure Route	First Aid Procedure	Reference
Inhalation	Move the person to fresh air. If breathing is difficult or symptoms occur, seek medical attention. If not breathing, provide artificial respiration.	[1][5]
Skin Contact	Immediately wash off with soap and plenty of water while removing all contaminated clothing. If irritation persists, get medical attention.	[1][5]
Eye Contact	Rinse immediately and thoroughly with plenty of water for at least 15 minutes, also under the eyelids. Get medical attention if irritation develops and persists.	[1][5]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.	[1][5]

Note to Physician: Treat symptomatically.[5]

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